

# 2-Methyl-5-nitrobenzaldehyde molecular weight and formula

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## Compound of Interest

Compound Name: 2-Methyl-5-nitrobenzaldehyde

Cat. No.: B103683

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An In-depth Technical Guide to **2-Methyl-5-nitrobenzaldehyde**

## Introduction

**2-Methyl-5-nitrobenzaldehyde** is a substituted aromatic aldehyde that serves as a crucial intermediate in various fields of chemical synthesis, most notably in the pharmaceutical industry. Its molecular architecture, featuring an aldehyde, a methyl group, and a nitro group on a benzene ring, provides a unique combination of reactivity and functionality. The electron-withdrawing nature of the nitro and aldehyde groups, contrasted with the electron-donating methyl group, creates a nuanced electronic environment that synthetic chemists can exploit to build complex molecular frameworks. This guide offers a comprehensive overview of **2-Methyl-5-nitrobenzaldehyde**, detailing its fundamental properties, analytical characterization, synthetic utility, and safety considerations for professionals in research and drug development.

## Core Molecular and Physicochemical Profile

A precise understanding of a compound's fundamental properties is the bedrock of its application in any scientific endeavor. These properties dictate storage conditions, solvent selection for reactions and analysis, and purification strategies.

## Quantitative Data Summary

The key identifiers and physicochemical properties of **2-Methyl-5-nitrobenzaldehyde** are summarized below for quick reference.

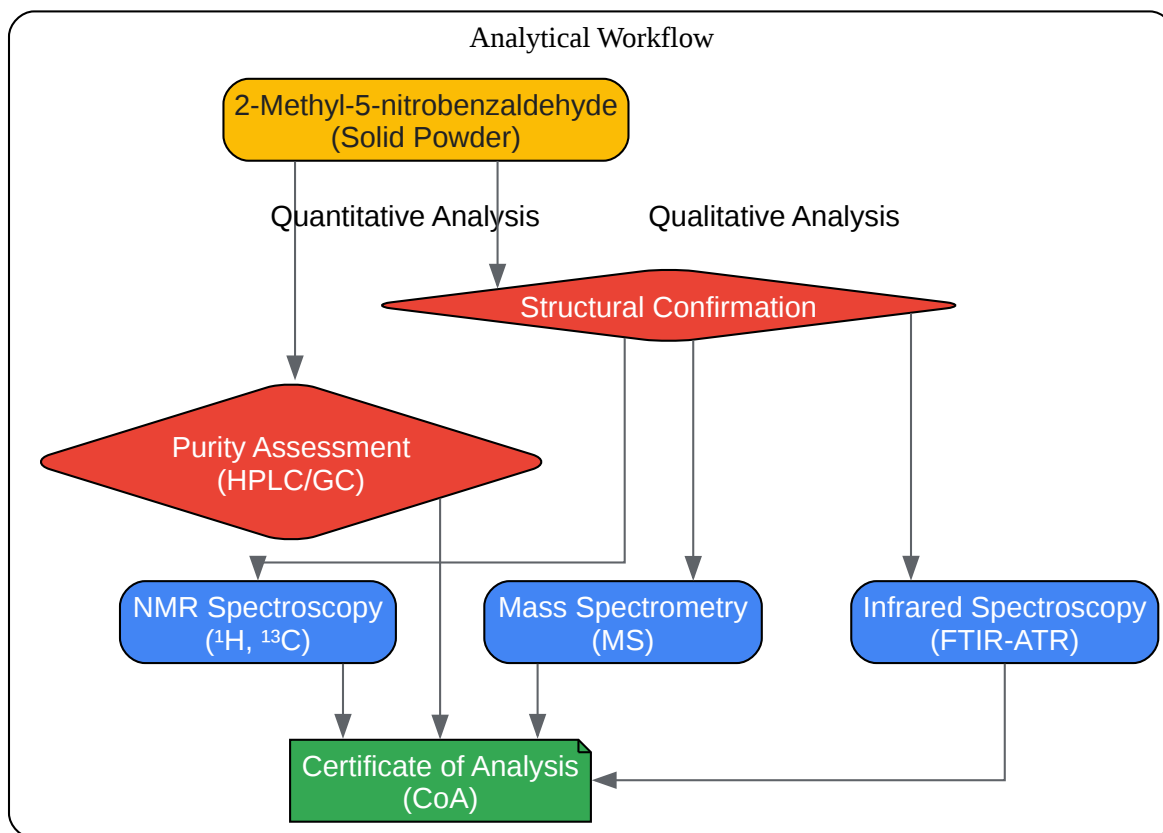
Property	Value	Source(s)
Molecular Formula	C <sub>8</sub> H <sub>7</sub> NO <sub>3</sub>	[1][2]
Molecular Weight	165.15 g/mol	[1]
CAS Number	16634-91-6	[1][2]
Appearance	White to light yellow/orange crystalline powder	
Melting Point	50-60 °C	
Boiling Point	296.4 °C at 760 mmHg	
Purity (Typical)	>98.0% (by GC)	
Canonical SMILES	<chem>CC1=C(C=C(C=C1)[O-])C=O</chem>	[1][2]
InChI Key	JLFWTLNLOSUFMU-UHFFFAOYSA-N	[1]

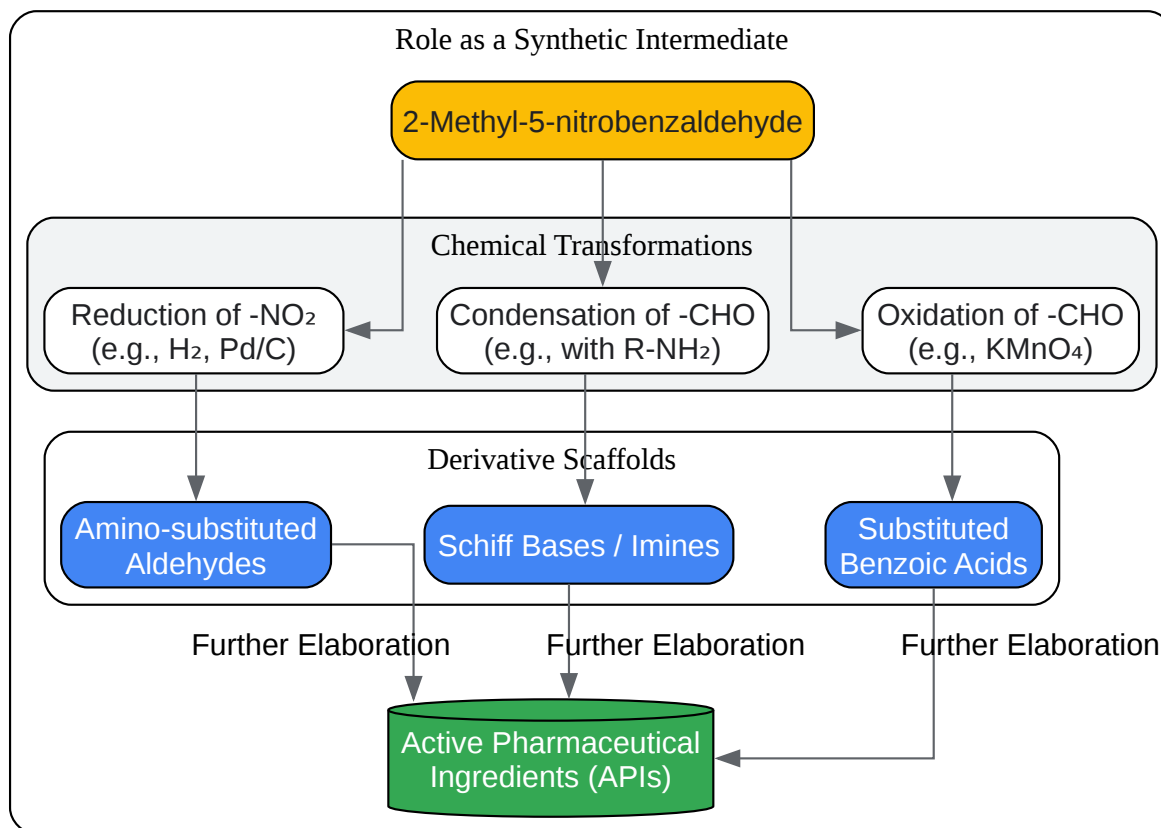
## Solubility and Storage

Proper storage is critical to maintain the integrity of **2-Methyl-5-nitrobenzaldehyde**. The compound is air-sensitive and should be stored under an inert atmosphere, such as nitrogen. For long-term stability, it is recommended to store it in a cool (<15°C), dark, and dry place. While specific solubility data is not extensively published, its aromatic and moderately polar nature suggests solubility in common organic solvents like dichloromethane, ethyl acetate, and acetone.

## Structural Elucidation and Analytical Characterization

Confirming the identity and purity of a starting material is a non-negotiable step in drug development. A multi-technique analytical approach ensures the structural integrity of **2-Methyl-5-nitrobenzaldehyde** before its inclusion in a synthetic workflow.





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## Sources

- 1. 2-Methyl-5-nitrobenzaldehyde | C<sub>8</sub>H<sub>7</sub>NO<sub>3</sub> | CID 12654145 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. appchemical.com [appchemical.com]

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